

11beta-Hydroxyboldione chemical structure and properties

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Compound of Interest

Compound Name: 11beta-Hydroxyboldione

CAS No.: 898-84-0

Cat. No.: B032396

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Technical Whitepaper: 11

-Hydroxyboldione Structural Analysis, Synthesis, and Metabolic Significance

Abstract

11

-Hydroxyboldione (11

-hydroxyandrosta-1,4-diene-3,17-dione) is a C19 steroid intermediate of significant relevance in both pharmaceutical quality control and anabolic steroid metabolism.^[1] Historically characterized as a trace impurity in the synthesis of glucocorticoids (e.g., Prednisolone), it has recently garnered attention in sports drug testing as a potential oxidative metabolite of the designer steroid Boldione (androsta-1,4-diene-3,17-dione). This guide provides a comprehensive technical analysis of its physicochemical properties, microbial synthesis pathways, and mass spectrometric detection protocols.

Part 1: Chemical Identity & Structural Analysis

11

-Hydroxyboldione is structurally defined by the androstane core with a 1,4-diene motif in the A-ring and a hydroxyl group at the 11-beta position. This specific hydroxylation pattern is critical, as it mimics the A/B/C-ring topography of cortisol, allowing interaction with 11

-hydroxysteroid dehydrogenase (11

-HSD) enzymes.

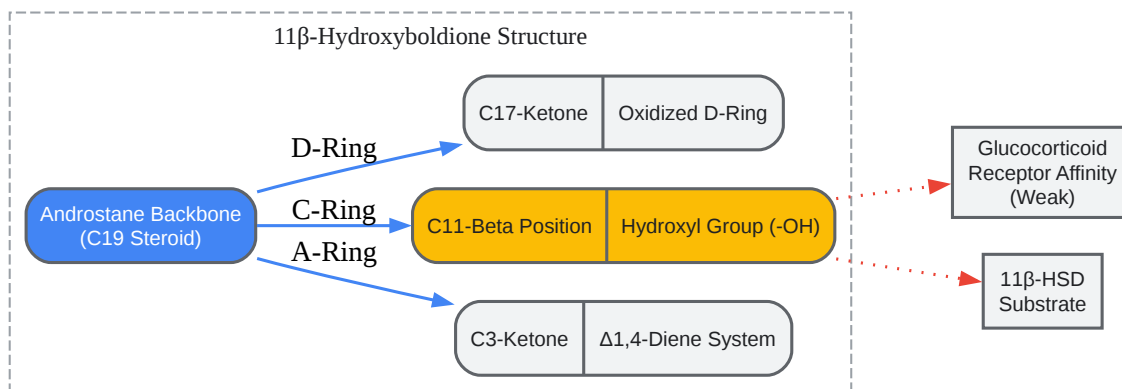
Physicochemical Profile:

Property	Data
IUPAC Name	(8S,9S,10R,11S,13S,14S)-11-hydroxy-10,13-dimethyl-8,9,11,12,14,15,16,17-octahydro-7H-cyclopenta[a]phenanthrene-3,17-dione
Common Name	11 -Hydroxyboldione; 11 -OH-ADD
Molecular Formula	C H O
Molecular Weight	300.39 g/mol
CAS Registry	898-84-0
Regulatory Status	USP Impurity (Prednisolone Sodium Phosphate Impurity D)
Polarity (LogP)	~1.8 (Predicted) – Reduced lipophilicity vs. Boldione due to -OH group
UV Max	~242 nm (characteristic of -3-ketosteroids)

Structural Visualization

The following diagram illustrates the core steroid backbone and the critical 11

-hydroxylation site that distinguishes this molecule from its parent, Boldione.



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Caption: Structural decomposition of 11

-Hydroxyboldione highlighting the 11

-hydroxyl group responsible for metabolic enzyme interaction.

Part 2: Synthesis & Biotransformation

Direct chemical synthesis of 11

-hydroxy steroids is notoriously difficult due to steric hindrance at the C11 position. Consequently, industrial and laboratory production relies on Microbial Biotransformation, utilizing fungi capable of regio-selective hydroxylation.

Protocol: Microbial Hydroxylation of Boldione

This protocol utilizes *Curvularia lunata*, a fungus with high 11

-hydroxylase activity.

- Inoculum Preparation:
 - Cultivate *Curvularia lunata* (NRRL 2380) on potato dextrose agar slants for 7 days at 25°C.
 - Transfer spores to a seed medium (Glucose 2%, Peptone 0.5%, Yeast extract 0.5%) and incubate for 24h at 28°C, 200 rpm.
- Substrate Addition:
 - Dissolve Boldione (androsta-1,4-diene-3,17-dione) in ethanol (10 mg/mL).
 - Add substrate solution to the fermentation culture to a final concentration of 0.5 mg/mL.
- Biotransformation Phase:
 - Incubate for 48–72 hours.
 - Monitor reaction via TLC (Mobile phase: Chloroform/Methanol 9:1). The product (11-OH) will appear more polar (lower R_f) than Boldione.
- Extraction & Purification:
 - Extract broth with Ethyl Acetate (3x vol).
 - Wash organic layer with brine, dry over Na₂SO₄, and evaporate.
 - Purify via Silica Gel Column Chromatography using a gradient of Hexane:Ethyl Acetate (70:30 to 50:50).

Alternative Source (Pharmaceutical Impurity): 11

-Hydroxyboldione is also generated as a degradation product of Prednisolone via oxidative cleavage of the C17-dihydroxyacetone side chain.

Part 3: Metabolic Pathways & Pharmacokinetics

Understanding the metabolism of 11

-hydroxyboldione is critical for toxicology and anti-doping analysis. It sits at the intersection of androgen and glucocorticoid metabolism.

The 11 -HSD Shuttle

Unlike typical androgens, the 11

-hydroxyl group makes this molecule a substrate for 11

-Hydroxysteroid Dehydrogenase (11

-HSD).

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-HSD Type 2 (Kidney/Placenta): Oxidizes the 11

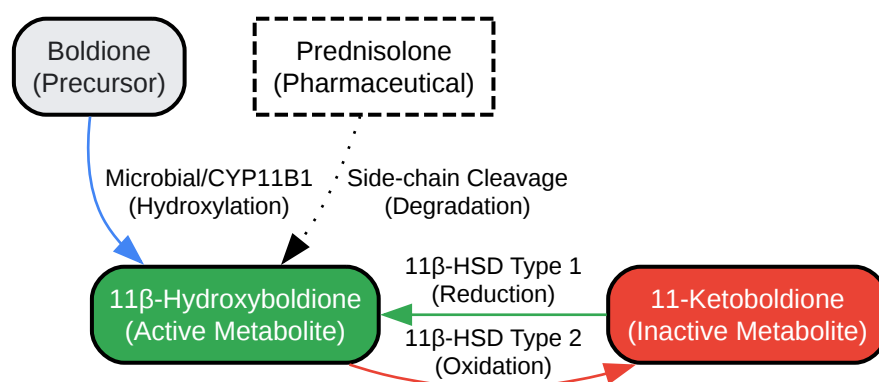
-hydroxyl to an 11-ketone, forming 11-Ketoboldione (inactive at GR).

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-HSD Type 1 (Liver/Adipose): Can reduce the ketone back to the hydroxyl form.

This "shuttle" mechanism mimics the Cortisol

Cortisone equilibrium, potentially interfering with local glucocorticoid regulation.



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Caption: Metabolic interconversion of 11

-Hydroxyboldione involving 11

-HSD enzymes and its origin from Boldione or Prednisolone.

Part 4: Analytical Methodologies (LC-MS/MS)

For detection in biological matrices (plasma/urine) or pharmaceutical formulations, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard.

Method Validation Parameters

- Matrix: Human Urine or Pharmaceutical Formulation.
- Internal Standard: Prednisolone-d8 or Testosterone-d3.
- Ionization: Electrospray Ionization (ESI) in Positive Mode.

LC-MS/MS Protocol

- Sample Preparation (Urine):
 - Hydrolysis: Incubate 2 mL urine with -glucuronidase (*E. coli*) at 50°C for 1 hour (to cleave conjugates).
 - Extraction: Liquid-Liquid Extraction (LLE) using tert-butyl methyl ether (TBME).

- Reconstitution: Dissolve residue in 50:50 Methanol:Water.
- Chromatography (HPLC):
 - Column: C18 Reverse Phase (e.g., Agilent Poroshell 120, 2.1 x 100 mm, 2.7 m).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: 20% B to 90% B over 8 minutes.
- Mass Spectrometry Settings (MRM):
 - Precursor Ion: [M+H]
= m/z 301.2
 - Key Transitions:
 - Quantifier: 301.2
121.1 (A-ring cleavage, characteristic of 1,4-dienes).
 - Qualifier 1: 301.2
283.2 (Loss of water [-H
O], confirmed 11-OH group).
 - Qualifier 2: 301.2
147.1.

Data Summary Table: Diagnostic Ions

Ion Type	m/z Value	Structural Origin
[M+H]	301.2	Protonated Molecular Ion
[M+H - H O]	283.2	Loss of 11 -hydroxyl group (facile loss)
Fragment A	121.1	Cleavage of A/B ring (Typical of -3-ketones)

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Sources

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- 2. Microbial hydroxylation of acetylamino steroids - [PubMed](#) [[pubmed.ncbi.nlm.nih.gov](#)]
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